

Zosuquidar: A Technical Guide to a Potent P-glycoprotein Inhibitor

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Compound of Interest

Compound Name: ZOSUQUIDAR

Cat. No.: B1143077

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Introduction: The Challenge of Multidrug Resistance

Multidrug resistance (MDR) presents a significant obstacle in the effective chemotherapeutic treatment of various cancers.[1] A primary driver of MDR is the overexpression of ATP-binding cassette (ABC) transporters, particularly P-glycoprotein (P-gp), which is encoded by the MDR1 gene.[1][2] P-gp acts as an ATP-dependent efflux pump, actively expelling a broad range of structurally diverse anticancer drugs from the cell.[1] This reduction in intracellular drug concentration diminishes therapeutic efficacy and leads to resistance against multiple chemotherapeutic agents.[1][2] **Zosuquidar** (formerly LY335979) is a potent, third-generation P-glycoprotein inhibitor designed to counteract P-gp-mediated MDR.[1][3] By blocking this efflux pump, **zosuquidar** restores the sensitivity of cancer cells to chemotherapy, representing a promising strategy to improve clinical outcomes.[1]

Chemical Structure and Physicochemical Properties

Zosuquidar is a difluorocyclopropyl quinoline and a cyclopropyldibenzosuberane derivative.[1][2] Its chemical identifiers and key properties are summarized below.

Table 1: Chemical Identifiers for Zosuquidar

Identifier	Value
IUPAC Name	(2R)-1-[4-[(2S,4R)-3,3-difluoro-11-tetracyclo[10.4.0.0.02,4.05,10]hexadeca-1(16),5,7,9,12,14-hexaenyl]piperazin-1-yl]-3-quinolin-5-yloxypropan-2-ol[2]
Synonyms	LY335979, RS 33295-198
CAS Number	167354-41-8 (free base)[4], 167465-36-3 (trihydrochloride)[5]
Molecular Formula	C ₃₂ H ₃₁ F ₂ N ₃ O ₂ (free base)[4]
SMILES	FC1([C@H]2[C@@H]1C3=C(--INVALID-LINK--N5CCN(CC5)C--INVALID-LINK--O)C=CC=C3)F
InChI Key	IHOVFYSQUOPMCN-DBEBIPAYSA-N[4]

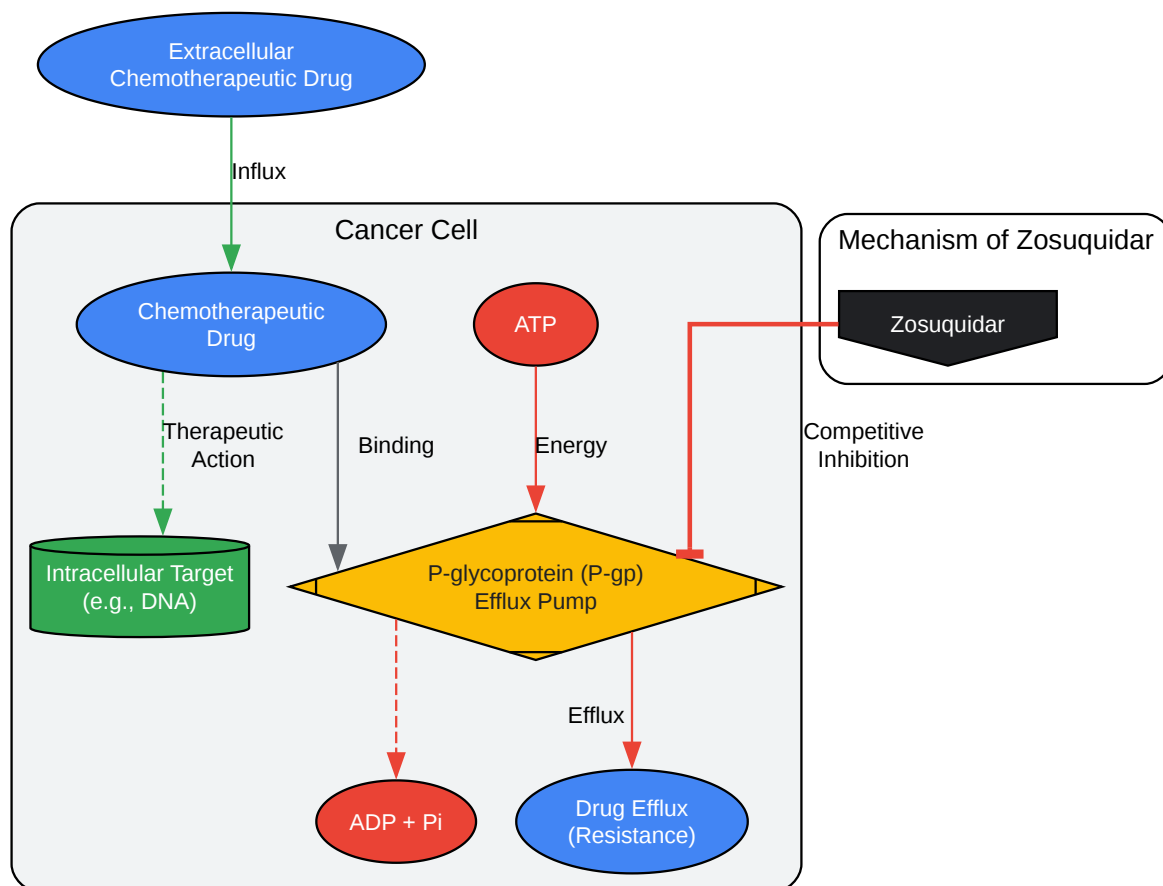
Table 2: Physicochemical Properties of Zosuquidar

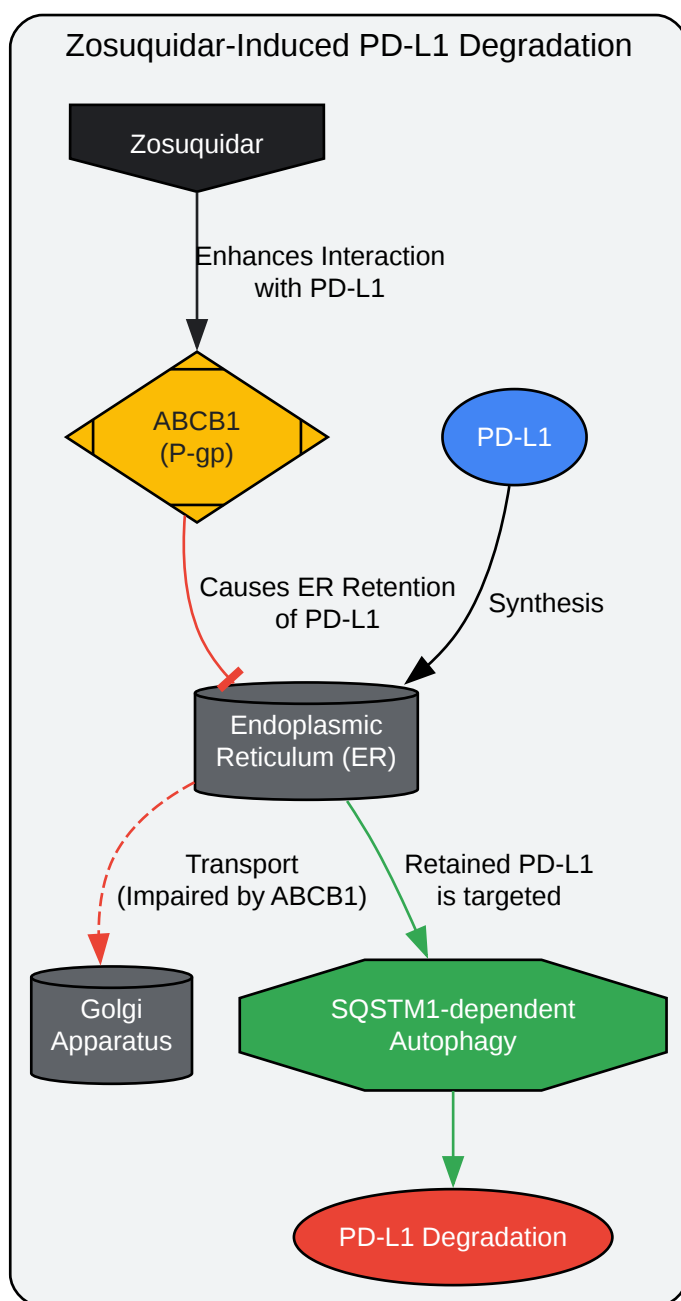
Property	Value
Molecular Weight	527.60 g/mol (free base), 636.99 g/mol (trihydrochloride)[5][6]
Appearance	Off-white to light yellow solid[7]
Solubility	Zosuquidar: Soluble in DMSO (≥ 100 mg/mL)[7]. Zosuquidar hydrochloride: H ₂ O: 4 mg/mL (warmed); DMF: 10 mg/mL; DMSO: 10 mg/mL; Ethanol: 10 mg/mL. Zosuquidar trihydrochloride: Soluble to 50 mM in DMSO[6].
Storage	Powder: -20°C for 3 years[8]. Solutions are unstable and should be freshly prepared[9].

Mechanism of Action

Zosuquidar is a highly selective and potent P-glycoprotein inhibitor.[1][4] It functions as a non-transported, competitive inhibitor that binds with high affinity to P-gp, likely within the central

drug-binding pocket.^[1] This action prevents the binding and subsequent efflux of chemotherapeutic substrates.^[1] Unlike earlier generation inhibitors, **zosuquidar** demonstrates high specificity for P-gp and does not significantly inhibit other ABC transporters like Multidrug Resistance-Associated Protein 1 (MRP1) or Breast Cancer Resistance Protein (BCRP) at therapeutic concentrations.^{[3][10][11]}





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- To cite this document: BenchChem. [Zosuquidar: A Technical Guide to a Potent P-glycoprotein Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143077#zosuquidar-chemical-structure-and-properties]

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